

Application Notes & Protocols: Post-Processing Techniques for Resinone 3D Prints

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Compound of Interest

Compound Name: Resinone
CAS No.: 43043-12-5
Cat. No.: B604930

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Audience: Researchers, scientists, and drug development professionals.

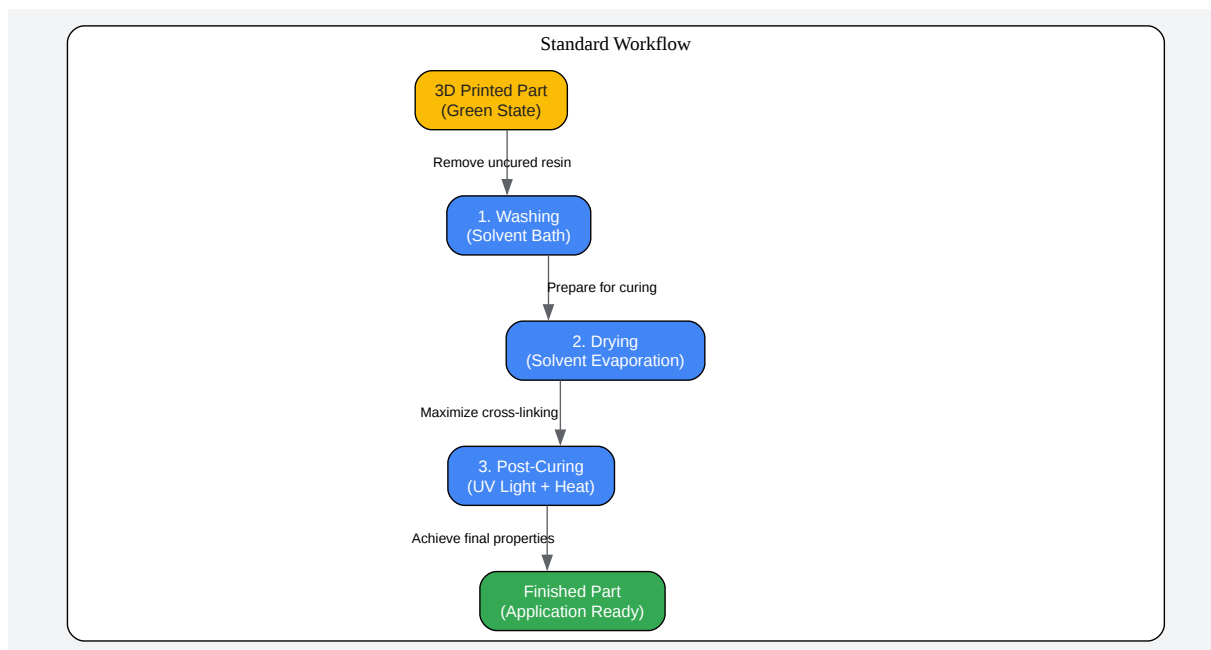
Introduction: The biocompatibility and mechanical performance of photopolymer parts 3D printed with resins like **Resinone** are critically dependent on meticulous post-processing. When a part is first printed, it is in a "green" state, where the polymerization is incomplete.^{[1][2]} This leaves a surface coated in uncured resin, which contains potentially cytotoxic components like unreacted monomers and photoinitiators.^{[3][4][5]} Proper post-processing is essential to remove these residues and to drive the polymer cross-linking to completion, thereby ensuring the final part is safe for biological applications and possesses its optimal physical properties.^{[4][6][7]}

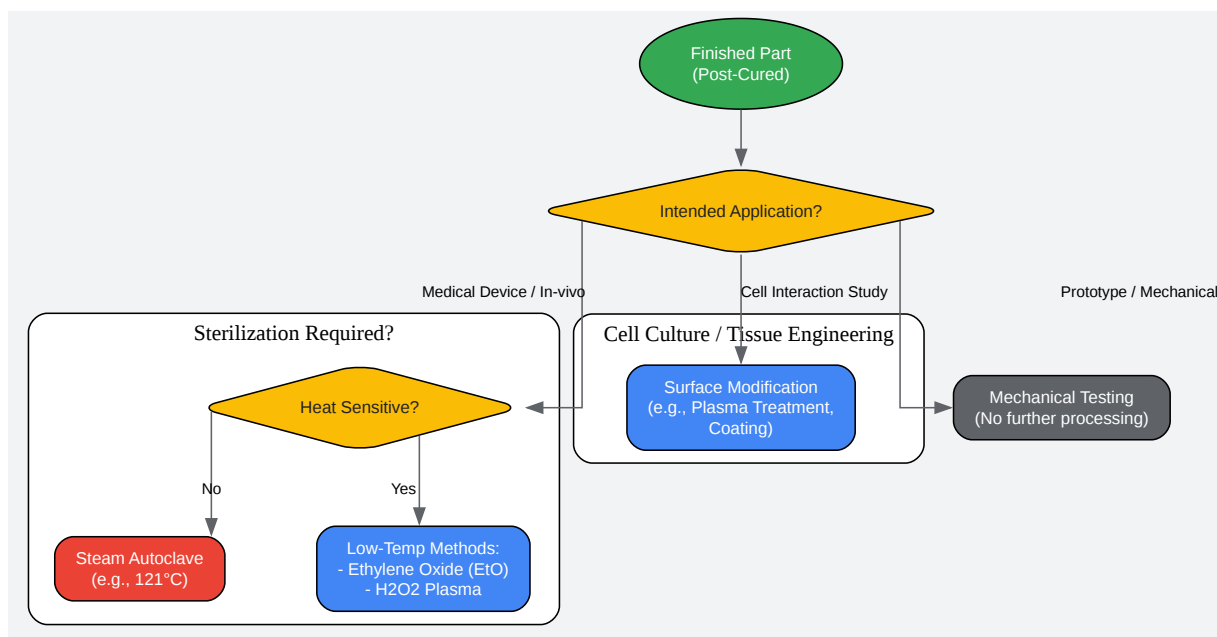
This document provides detailed protocols for the essential post-processing steps—washing, drying, and curing—as well as advanced techniques for sterilization and surface modification tailored for research and drug development applications.

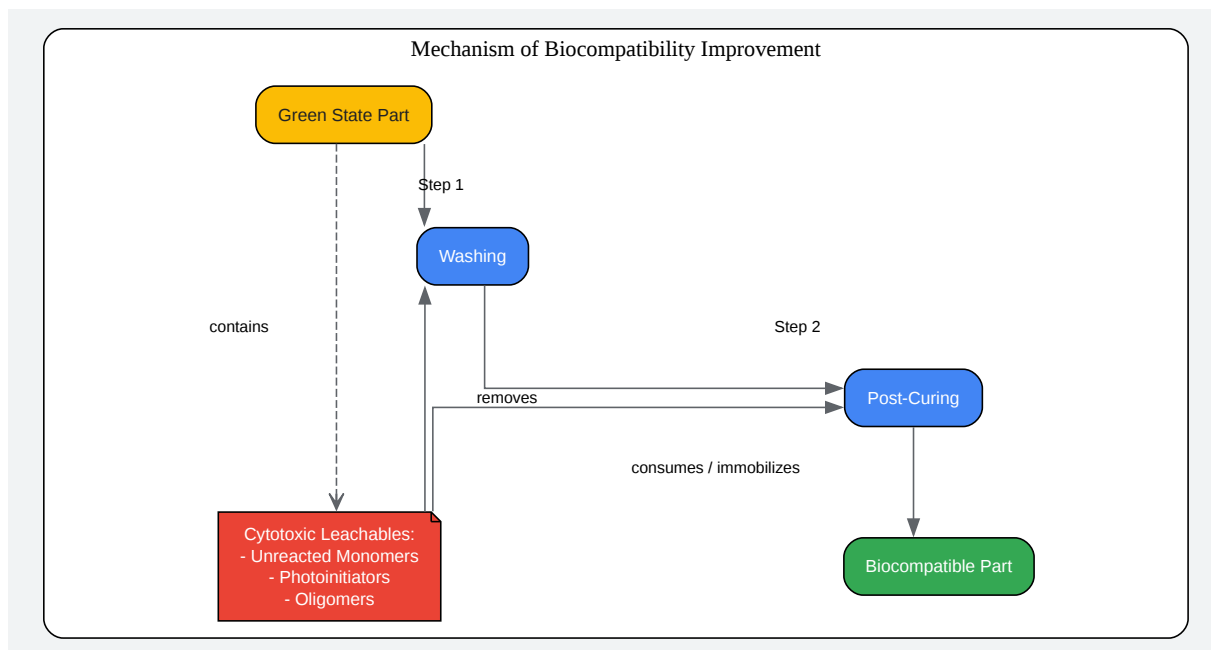
Standard Post-Processing Workflow

The standard workflow consists of three mandatory steps: Washing, Drying, and Post-Curing. This sequence is crucial for achieving biocompatibility and the desired mechanical properties.

Diagram: Standard Post-Processing Workflow







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References

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